

# Essential Safety and Logistics for Handling TC-2153

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## Compound of Interest

Compound Name:	TC-2153
CAS No.:	1381769-23-8
Cat. No.:	B611235

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **TC-2153**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound.

**TC-2153**, a selective inhibitor of striatal-enriched protein tyrosine phosphatase (STEP), is a valuable tool in neuroscience research.<sup>[1][2]</sup> While it has been reported to have low acute toxicity, adherence to proper laboratory safety protocols is essential to minimize any potential risks.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **TC-2153** in solid form or in solution. This includes, but is not limited to:

- **Gloves:** Nitrile or other chemically resistant gloves should be worn at all times.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes.

- Lab Coat: A standard laboratory coat should be worn to protect skin and clothing.
- Respiratory Protection: If there is a risk of aerosolization of the solid compound, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

For detailed information on selecting appropriate PPE for handling chemical compounds in a laboratory setting, please refer to established guidelines.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **TC-2153** is provided in the table below.

Property	Value
CAS Number	1381769-23-8[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClF <sub>3</sub> NS <sub>5</sub> [1]
Molecular Weight	355.89 g/mol [1]
Solubility	Soluble in DMSO (100 mg/mL)[1]
Appearance	Solid

## Storage and Handling

Proper storage and handling are critical to maintain the integrity of **TC-2153** and ensure the safety of laboratory personnel.

Condition	Recommendation
Storage Temperature	Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][2]
Storage Conditions	Keep in a tightly sealed container, protected from moisture.[1][2]
Stock Solutions	Prepare stock solutions in an appropriate solvent, such as DMSO. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials for storage.[1]

## Disposal Plan

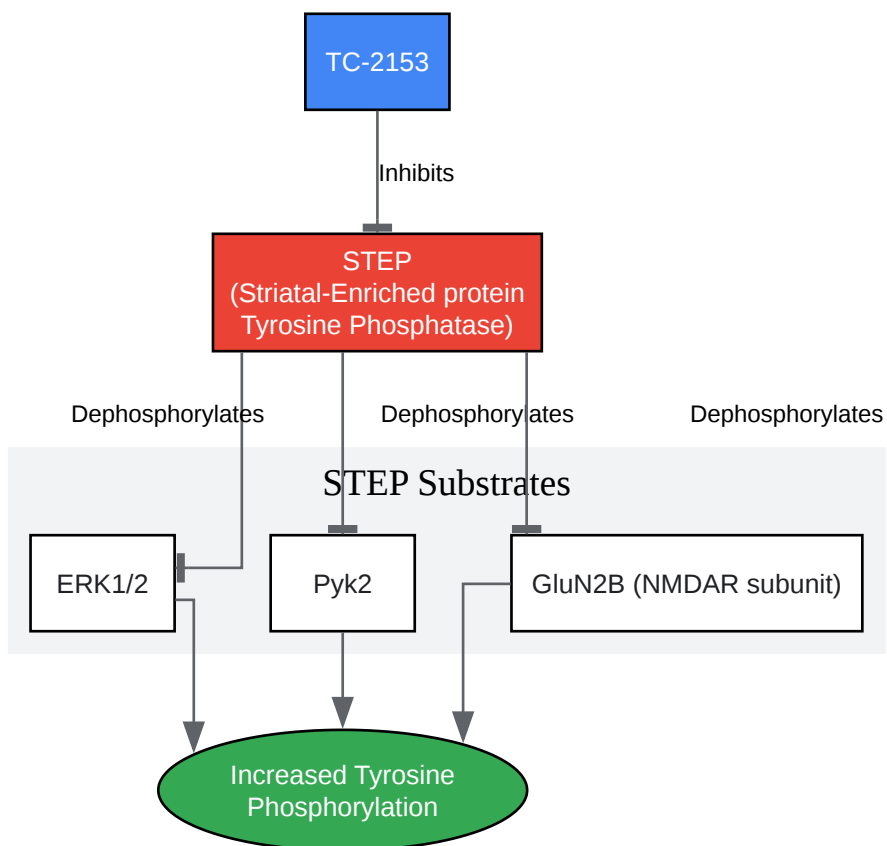
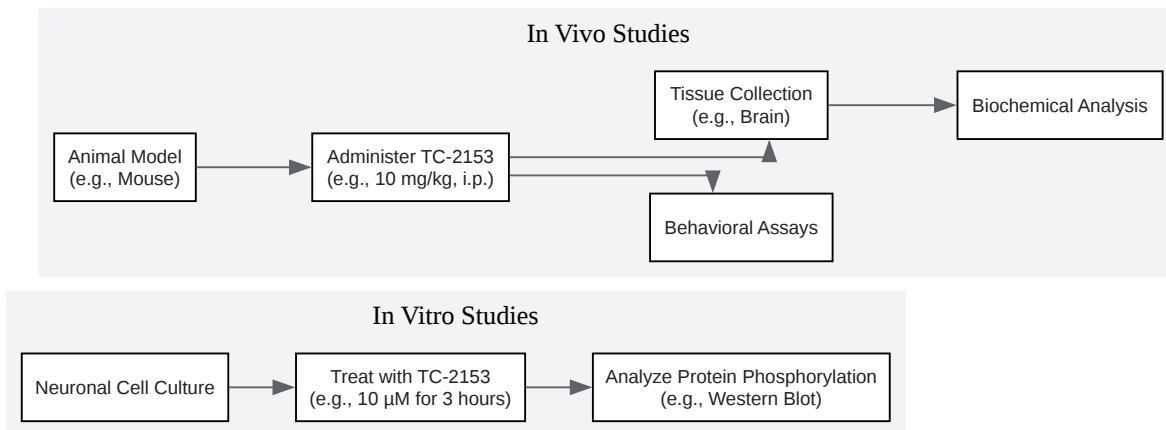
Dispose of **TC-2153** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste. Unused **TC-2153**, whether in solid form or in solution, should be treated as chemical waste. Do not dispose of it down the drain or in the regular trash. Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

## Experimental Protocols and Signaling Pathways

**TC-2153** has been utilized in both in vitro and in vivo studies to investigate its effects on neuronal signaling.

## Experimental Workflow: In Vitro and In Vivo Studies

The following diagram outlines a general experimental workflow for studying the effects of **TC-2153**.



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## References

- 1. [glpbio.com](http://glpbio.com) [glpbio.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
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